

# An In-depth Technical Guide to the Physicochemical Properties of 6-Oxoheptanoic Acid

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## Compound of Interest

Compound Name: 6-Oxoheptanoic acid

Cat. No.: B047756

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This technical guide provides a comprehensive overview of the core physicochemical properties of **6-Oxoheptanoic acid**, tailored for researchers, scientists, and professionals in drug development. This document presents quantitative data in a structured format, details relevant experimental methodologies, and includes visualizations to illustrate key concepts and workflows.

## Core Physicochemical Properties

**6-Oxoheptanoic acid**, also known as 5-acetylvaleric acid, is a keto acid with the linear formula  $\text{CH}_3\text{CO}(\text{CH}_2)_4\text{CO}_2\text{H}$ . It serves as a versatile building block in organic synthesis. A summary of its key physicochemical properties is presented in the table below.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>3</sub>	[1][2]
Molecular Weight	144.17 g/mol	[1][2]
CAS Number	3128-07-2	[1]
Appearance	Solid	
Melting Point	32-37 °C	[3]
Boiling Point	158-162 °C at 9 mmHg	
Density	1.059 g/mL at 25 °C	
pKa (Predicted)	4.69 ± 0.10	
Solubility	Soluble in water, alcohols, and ethers.	[4]
logP (Octanol-Water Partition Coefficient)	Data not readily available in experimental literature.	

## Experimental Protocols

The following sections detail the generalized experimental protocols for determining the key physicochemical properties of a solid organic acid like **6-Oxoheptanoic acid**.

### Determination of Melting Point

The melting point of **6-Oxoheptanoic acid** can be determined using a capillary melting point apparatus.

Procedure:

- A small, finely powdered sample of **6-Oxoheptanoic acid** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.

- The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid sample has turned into a clear liquid is recorded as the end of the melting range.
- A sharp melting range (typically  $\leq 1$  °C) is indicative of a pure compound.

## Determination of Boiling Point

The boiling point of **6-Oxoheptanoic acid** is determined at a reduced pressure due to its relatively high boiling point at atmospheric pressure, which could lead to decomposition.

Procedure:

- A small amount of **6-Oxoheptanoic acid** is placed in a small test tube or distillation flask.
- A capillary tube, sealed at one end, is inverted and placed into the liquid.
- The apparatus is connected to a vacuum source, and the pressure is lowered to the desired value (e.g., 9 mmHg).
- The sample is heated gently and stirred continuously.
- As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube. This occurs when the vapor pressure of the liquid equals the pressure of the system.

## Determination of Solubility

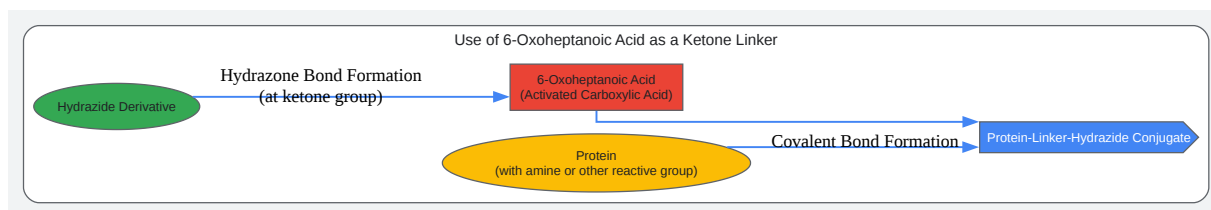
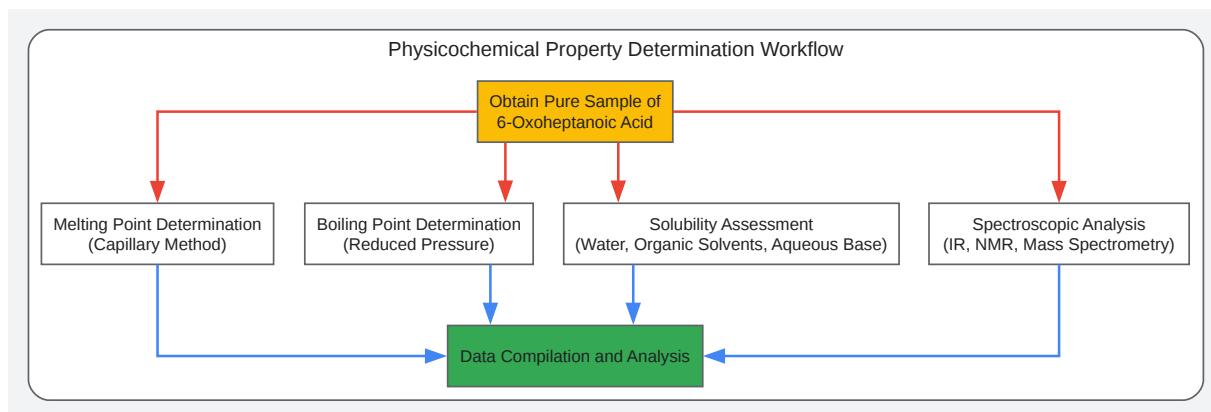
The solubility of **6-Oxoheptanoic acid** can be qualitatively assessed in various solvents.

Procedure:

- Approximately 0.1 g of **6-Oxoheptanoic acid** is added to a test tube containing 1 mL of the solvent (e.g., water, ethanol, diethyl ether).
- The mixture is agitated vigorously for 1-2 minutes.
- Visual inspection determines if the solid has completely dissolved.
- If the substance dissolves, it is classified as soluble in that solvent. If a significant amount of solid remains, it is classified as insoluble. For intermediate cases, it can be classified as partially soluble.
- Due to its carboxylic acid group, its solubility in aqueous basic solutions (e.g., 5% sodium bicarbonate or 5% sodium hydroxide) can also be tested, where it is expected to be soluble due to salt formation.

## Visualizations

The following diagrams, created using the DOT language, illustrate a general workflow for characterizing a solid organic acid and the role of **6-Oxoheptanoic acid** as a linker in bioconjugation.



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